

A Comprehensive Guide to the Proper Disposal of 4-Hydroxy Omeprazole Sulfone

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Compound of Interest

Compound Name: 4-Hydroxy Omeprazole Sulfone

CAS No.: 1346600-70-1

Cat. No.: B585648

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This guide provides essential safety and logistical information for the proper disposal of **4-Hydroxy Omeprazole Sulfone**, a key metabolite of the widely used proton pump inhibitor, omeprazole. Adherence to these procedures is critical for ensuring laboratory safety, maintaining regulatory compliance, and protecting the environment. This document is intended for researchers, scientists, and drug development professionals who handle this compound.

The following protocols are designed to be a self-validating system, grounded in established principles of chemical safety and hazardous waste management. While a specific Safety Data Sheet (SDS) for **4-Hydroxy Omeprazole Sulfone** is not readily available in public databases, the guidance herein is derived from data on closely related compounds, such as Omeprazole Sulfone and 4-hydroxy Omeprazole sulfide, and general best practices for pharmaceutical and laboratory chemical waste disposal.

Pre-Disposal Hazard Assessment and Characterization

Before initiating any disposal procedures, a thorough understanding of the potential hazards is paramount. While specific toxicological data for **4-Hydroxy Omeprazole Sulfone** is limited,

related compounds exhibit certain hazards that should be considered as a precautionary measure.

Table 1: Hazard Profile of Related Omeprazole Compounds

Compound	CAS Number	Known Hazards
4-Hydroxy Omeprazole Sulfone	1346600-70-1	Data not readily available. Assume similar hazards to related compounds as a precaution.
Omeprazole Sulfone	88546-55-8	Harmful if swallowed. Harmful/toxic to aquatic life with long-lasting effects.
4-hydroxy Omeprazole sulfide	103876-98-8	Causes skin irritation, causes serious eye irritation, may cause respiratory irritation.

Given this information, it is prudent to handle **4-Hydroxy Omeprazole Sulfone** as a substance that is potentially harmful if ingested, an irritant to skin and eyes, and hazardous to the aquatic environment.

Personal Protective Equipment (PPE) and Safety Precautions

All personnel handling **4-Hydroxy Omeprazole Sulfone** waste must wear appropriate PPE to minimize exposure risks.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves.	To prevent skin contact and potential irritation.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from dust particles and potential splashes.
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To prevent inhalation of airborne particles, especially when handling the solid form.

Segregation and Containment of Waste

Proper segregation of chemical waste is a cornerstone of laboratory safety. **4-Hydroxy Omeprazole Sulfone** waste should never be mixed with general laboratory trash or other incompatible waste streams.

Step-by-Step Waste Containment Protocol:

- Select an Appropriate Waste Container:
 - Use a clearly labeled, leak-proof container with a secure screw-top lid.
 - The container material must be compatible with the chemical. High-density polyethylene (HDPE) or glass containers are generally suitable.
 - Ensure the container is in good condition, with no cracks or signs of deterioration.[\[1\]](#)
- Label the Waste Container:
 - All hazardous waste containers must be clearly labeled.[\[2\]](#)[\[3\]](#)
 - The label should include:

- The words "Hazardous Waste."
 - The full chemical name: "**4-Hydroxy Omeprazole Sulfone**."
 - The approximate concentration and quantity of the waste.
 - The date the waste was first added to the container.
 - The relevant hazard pictograms (e.g., harmful, irritant, environmentally hazardous).
- Segregate Solid and Liquid Waste:
 - Solid waste, such as contaminated gloves, weigh boats, and paper towels, should be collected in a separate, clearly labeled container from liquid waste.[\[2\]](#)[\[3\]](#)
 - Liquid waste containing **4-Hydroxy Omeprazole Sulfone** should be collected in a designated liquid waste container.
 - Avoid Mixing Incompatible Wastes:
 - Do not mix **4-Hydroxy Omeprazole Sulfone** waste with other chemical wastes unless you are certain they are compatible. Incompatible wastes must be segregated to prevent dangerous reactions.[\[1\]](#)

On-Site Storage and Accumulation

Designated satellite accumulation areas (SAAs) are required for the temporary storage of hazardous waste in the laboratory.[\[1\]](#)[\[4\]](#)

- Location: The SAA must be at or near the point of waste generation.[\[4\]](#)
- Containment: Store waste containers in secondary containment, such as a spill tray, to contain any potential leaks.[\[3\]](#)[\[5\]](#)
- Container Management: Keep waste containers securely capped at all times, except when adding waste.[\[1\]](#)[\[4\]](#)[\[5\]](#)

- Accumulation Limits: Be aware of the volume limits for SAAs (typically 55 gallons for hazardous waste or 1 quart for acutely toxic waste) and the time limits for storage (up to one year for partially filled containers).^{[1][4]}

Disposal Procedures

The disposal of **4-Hydroxy Omeprazole Sulfone** must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

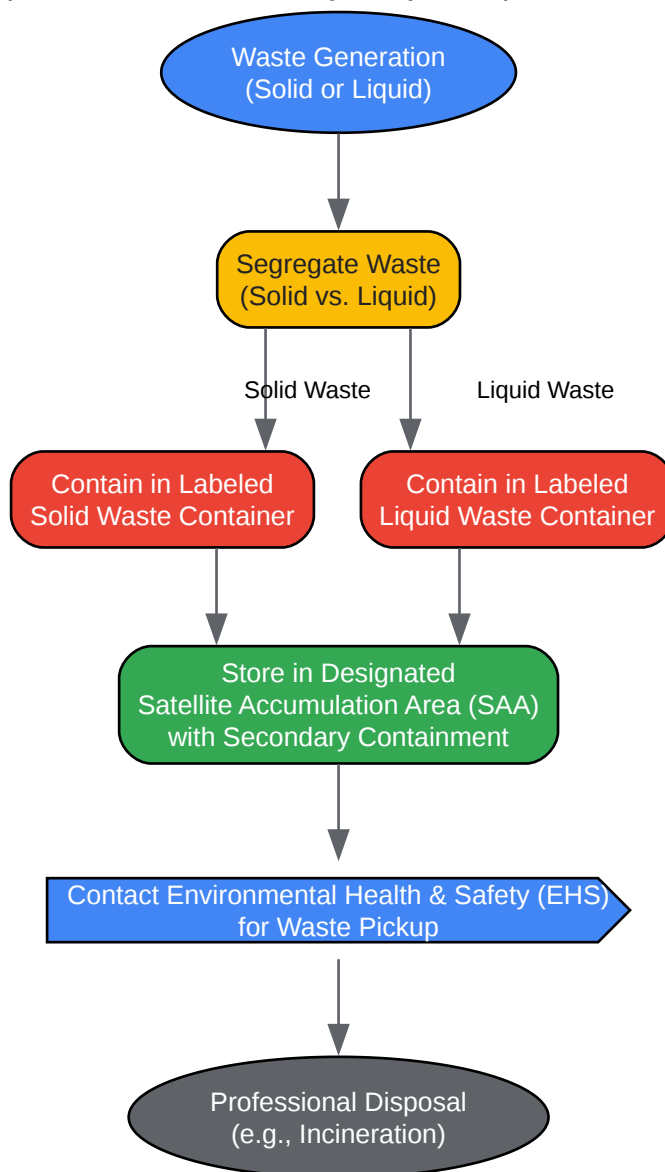
Prohibited Disposal Methods:

- DO NOT dispose of **4-Hydroxy Omeprazole Sulfone** down the sink or in any other drain.^[5] This is crucial to prevent the contamination of waterways, as omeprazole and its metabolites can persist in the aquatic environment.^{[6][7]}
- DO NOT dispose of **4-Hydroxy Omeprazole Sulfone** in the regular trash.
- DO NOT allow the chemical to evaporate in a fume hood as a method of disposal.^[5]

Proper Disposal Workflow:

The following diagram illustrates the decision-making process for the proper disposal of **4-Hydroxy Omeprazole Sulfone** waste.

Disposal Workflow for 4-Hydroxy Omeprazole Sulfone



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Caption: Decision workflow for the safe disposal of **4-Hydroxy Omeprazole Sulfone**.

Final Disposal Steps:

- Once the waste container is full or has been in storage for the maximum allowable time, contact your institution's EHS department to arrange for a waste pickup.
- Provide the EHS personnel with all necessary information about the waste, including its composition and any known hazards.

- EHS will then transport the waste to a licensed treatment, storage, and disposal facility (TSDF). The most common disposal method for pharmaceutical waste is high-temperature incineration.[8][9]

Environmental Considerations and the Importance of Proper Disposal

Proton pump inhibitors like omeprazole and their metabolites are increasingly being detected in the environment.[6][10] While the parent compound, omeprazole, degrades relatively quickly in aquatic environments, its metabolites may be more persistent.[11][12] Improper disposal, such as flushing or sewerage, can lead to the contamination of water supplies and potentially harm aquatic organisms.[13][14] By following these disposal guidelines, you are taking a critical step in minimizing the environmental footprint of your research.

Spill and Emergency Procedures

In the event of a spill:

- Alert personnel in the immediate area.
- Evacuate the area if the spill is large or if you are unsure of the hazards.
- If you are trained and it is safe to do so, clean up the spill using an appropriate spill kit.
 - For solid spills, carefully scoop the material into a waste container. Avoid creating dust.
 - For liquid spills, use absorbent pads to contain and clean up the spill.
- All materials used for spill cleanup must be disposed of as hazardous waste.
- Report the spill to your laboratory supervisor and EHS department.

By adhering to these rigorous disposal protocols, you contribute to a safer laboratory environment and demonstrate a commitment to environmental stewardship. These procedures are not merely suggestions but are based on federal and state regulations designed to protect both human health and the ecosystem.[13][15]

References

- Laboratory Chemical Waste Handling and Disposal Guidelines - University of Canterbury.
- Pharmaceutical Waste Disposal: Key Regul
- Laboratory Guide for Managing Chemical Waste - Vanderbilt University Medical Center.
- Properly Managing Chemical Waste in Labor
- Medication & Pharmaceutical Waste Disposal Explained - Stericycle.
- Laboratory Hazardous Waste Disposal Guidelines - Central Washington University.
- LABORATORY CHEMICAL WASTE MANAGEMENT GUIDELINES - UPenn EHRS - University of Pennsylvania.
- Pharmaceutical Waste Regulations: Policy and Procedure - Daniels Health.
- **4-Hydroxy Omeprazole Sulfone** - LGC Standards.
- Analysis, occurrence, fate and risks of proton pump inhibitors, their metabolites and transformation products in aqu
- Environmental Risk Assessment Data Esomeprazole and Omeprazole - AstraZeneca.
- Pharmaceutical Waste - Department of Toxic Substances Control - CA.gov.
- Pharmaceutical Waste Guidance - County of San Diego.
- Identification of the acid-induced degradation products of omeprazole and 5-hydroxyomeprazole by high-resolution mass spectrometry - PubMed.
- Safety D
- Environmental Assessment - accessd
- Identification of new omeprazole metabolites in wastewaters and surface w
- Omeprazole Sulfone | CAS 88546-55-8 - LGC Standards.
- SAFETY D

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Sources

- [1. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](#)
- [2. canterbury.ac.nz \[canterbury.ac.nz\]](#)
- [3. acewaste.com.au \[acewaste.com.au\]](#)

- [4. ehers.upenn.edu \[ehrs.upenn.edu\]](https://ehrs.upenn.edu)
- [5. vumc.org \[vumc.org\]](https://vumc.org)
- [6. Analysis, occurrence, fate and risks of proton pump inhibitors, their metabolites and transformation products in aquatic environment: A review - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Identification of the acid-induced degradation products of omeprazole and 5-hydroxyomeprazole by high-resolution mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Managing Pharmaceutical Waste | Stericycle \[stericycle.com\]](#)
- [9. sandiegocounty.gov \[sandiegocounty.gov\]](https://sandiegocounty.gov)
- [10. PlumX \[plu.mx\]](https://plumx.mx)
- [11. astrazeneca.com \[astrazeneca.com\]](https://astrazeneca.com)
- [12. accessdata.fda.gov \[accessdata.fda.gov\]](https://accessdata.fda.gov)
- [13. sdmedwaste.com \[sdmedwaste.com\]](https://sdmedwaste.com)
- [14. dtsc.ca.gov \[dtsc.ca.gov\]](https://dtsc.ca.gov)
- [15. danielshealth.com \[danielshealth.com\]](https://danielshealth.com)
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